4-Chloro-2-hydrazinylbenzoic acid CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*4-Chloro-2-hydrazinylbenzoic acid*
CAS No.:	*299166-41-9*
Cat. No.:	*B2621083*

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Technical Guide: 4-Chloro-2-hydrazinylbenzoic Acid

Executive Summary

4-Chloro-2-hydrazinylbenzoic acid (also known as 4-chloro-2-hydrazinobenzoic acid) is a bifunctional aromatic building block characterized by a carboxylic acid moiety and a hydrazine group positioned ortho to one another.[1] This specific substitution pattern makes it an obligate precursor for the synthesis of 6-chloro-1H-indazol-3(2H)-one (6-chloro-3-hydroxyindazole), a scaffold widely utilized in the development of tyrosine kinase inhibitors (e.g., VEGFR, PDGFR targets) and non-steroidal anti-inflammatory drugs.

This guide provides a validated synthetic workflow, structural characterization data, and mechanistic insights into its cyclization pathways.

Chemical Identity & Structural Analysis[2][3][4][5][6][7]

Nomenclature & Identifiers

Property	Detail
CAS Number	299166-41-9 (Free Acid)
IUPAC Name	4-Chloro-2-hydrazinylbenzoic acid
Molecular Formula	$C_7H_7ClN_2O_2$
Molecular Weight	186.59 g/mol
SMILES	ClC1=CC(NN)=C(C(O)=O)C=C1
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, dilute alkali; sparingly soluble in water; insoluble in non-polar organics.

Structural Logic

The molecule features a 1,2,4-substitution pattern on the benzene ring.

- Position 1 (-COOH): Electron-withdrawing group (EWG) that activates the ring for nucleophilic attack at the ortho and para positions.
- Position 2 ($-NHNH_2$): The hydrazine group serves as a binucleophile. Its proximity to the carboxyl group (Position 1) pre-organizes the molecule for intramolecular cyclization.
- Position 4 (-Cl): A halogen substituent that remains intact during standard cyclization, providing a handle for further cross-coupling reactions (e.g., Suzuki-Miyaura) in downstream medicinal chemistry.

Synthetic Pathways & Mechanistic Insight

The most robust industrial route involves Nucleophilic Aromatic Substitution (SNAr) of 2,4-dichlorobenzoic acid. While diazonium reduction of 2-amino-4-chlorobenzoic acid is possible, the SNAr route is preferred for scalability and atom economy.

Reaction Mechanism (SNAr)

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The reaction exploits the electronic difference between the two chlorine atoms in 2,4-dichlorobenzoic acid.

- Activation: The carboxylic acid group at C1 exerts a strong electron-withdrawing inductive (-I) and mesomeric (-M) effect.
- Regioselectivity: The chlorine at C2 (ortho) is significantly more activated towards nucleophilic attack than the chlorine at C4 (para) due to the proximity of the electron-withdrawing carboxylate and the stabilization of the Meisenheimer complex.
- Substitution: Hydrazine acts as the nucleophile, displacing the C2-chlorine.

Visualization: Synthesis Workflow

The following diagram outlines the critical process flow from raw materials to the isolated intermediate.



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Caption: Figure 1. Step-wise synthetic workflow for the production of **4-Chloro-2-hydrazinylbenzoic acid** via SNAr.

Experimental Protocol

Safety Warning: Hydrazine hydrate is a suspected carcinogen and highly toxic. Work must be performed in a fume hood. The product is a skin sensitizer.

Materials

- 2,4-Dichlorobenzoic acid (1.0 eq)

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- Hydrazine hydrate (80% or 64% aq. solution) (5.0 - 10.0 eq)
- Ethanol (optional co-solvent)
- Conc. HCl (for acidification)[2][3]

Procedure

- Setup: In a round-bottom flask equipped with a magnetic stir bar and reflux condenser, charge 2,4-dichlorobenzoic acid (e.g., 19.1 g, 100 mmol).
- Addition: Slowly add hydrazine hydrate (50 mL, excess) to the flask. Note: The reaction can be run neat in hydrazine or with 50 mL Ethanol as a solvent.
- Reaction: Heat the mixture to reflux (approx. 100-110°C internal temp if neat).
  - Observation: The suspension will dissolve, and the solution will turn from colorless to yellow/orange.
- Monitoring: Monitor by TLC (System: EtOAc/MeOH 9:1). The starting material (Rf ~0.6) should disappear, replaced by a lower Rf spot (hydrazino acid).
- Workup:
  - Cool the reaction mixture to room temperature, then to 0°C in an ice bath.
  - Dilute with water (100 mL).
  - Slowly acidify with conc. HCl dropwise to pH ~3-4. Caution: Exothermic reaction.
  - Self-Validating Step: A heavy precipitate should form immediately upon acidification. If no precipitate forms, the pH is likely not low enough, or the product has cyclized to the indazolone (which is insoluble in water but soluble in strong acid).
- Isolation: Filter the solid under vacuum. Wash the cake with cold water (2 x 20 mL) and cold ethanol (1 x 10 mL) to remove hydrazine hydrochloride salts.
- Drying: Dry the solid in a vacuum oven at 50°C.

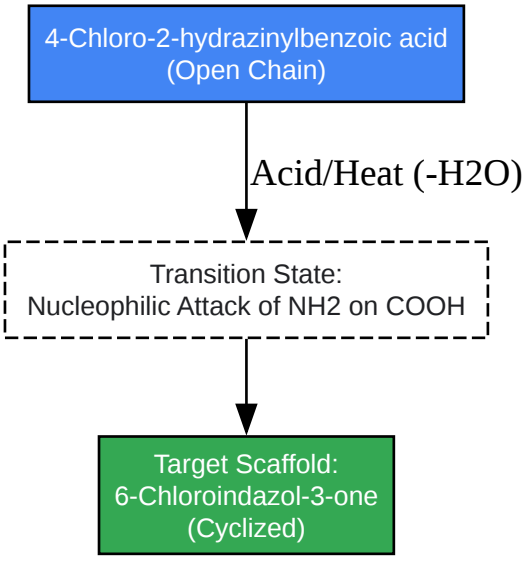
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Applications in Medicinal Chemistry: Indazole Synthesis

The primary utility of **4-chloro-2-hydrazinylbenzoic acid** is its conversion to 6-chloroindazol-3-one. This cyclization often occurs spontaneously under acidic conditions or with thermal dehydration.

Cyclization Mechanism

The terminal nitrogen of the hydrazine group attacks the carbonyl carbon of the carboxylic acid. Loss of water drives the formation of the 5-membered pyrazole ring fused to the benzene.



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Caption: Figure 2.[4] Cyclization pathway from the hydrazinylbenzoic acid precursor to the indazolone scaffold.

Note on Isomerism: Because the starting material is 4-chloro (relative to the acid at C1), the resulting indazole is 6-chloro substituted (using standard indazole numbering where N1 is the NH and C3 is the carbonyl).

Analytical Characterization

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To validate the identity of the synthesized compound, compare spectral data against the following expected parameters.

Proton NMR (^{1}H-NMR)

- Solvent: DMSO-d_6
- Key Signals:
  - δ 11.0 - 13.0 ppm (br s, 1H): Carboxylic acid -OH (often very broad or invisible due to exchange).
  - δ 8.5 - 9.5 ppm (br s, 1H): Hydrazine -NH- (secondary amine).
  - δ 7.80 ppm (d, J=8.5 Hz, 1H): Aromatic proton at C6 (ortho to COOH). This is the most deshielded aromatic proton.
  - δ 7.05 ppm (d, J=2.0 Hz, 1H): Aromatic proton at C3 (between Cl and hydrazine).
  - δ 6.85 ppm (dd, J=8.5, 2.0 Hz, 1H): Aromatic proton at C5.
  - δ 4.0 - 5.0 ppm (br s, 2H): Hydrazine -NH_2 (primary amine, exchangeable).

Mass Spectrometry (ESI-MS)

- Ionization Mode: Negative Mode (ESI-) is often more sensitive for carboxylic acids.
- Expected Mass: $[M-H]^-$ = 185.01 m/z.
- Isotope Pattern: Distinct 3:1 ratio of M and M+2 peaks due to the Chlorine atom (^{35}Cl/^{37}Cl).

References

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- To cite this document: BenchChem. [4-Chloro-2-hydrazinylbenzoic acid CAS number and molecular structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2621083/docs#4-chloro-2-hydrazinylbenzoic-acid-cas-number-and-molecular-structure]

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